"N-(2,2-dimethoxyethyl)cyclohexanamine molecular weight"

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Compound of Interest

Compound Name:	*N-(2,2-dimethoxyethyl)cyclohexanamine*
CAS No.:	*99863-45-3*
Cat. No.:	*B1305079*

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Technical Guide: N-(2,2-dimethoxyethyl)cyclohexanamine

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **N-(2,2-dimethoxyethyl)cyclohexanamine**, a cyclohexanamine derivative with potential applications in organic synthesis and medicinal chemistry. This document consolidates key physicochemical data, outlines a detailed, representative experimental protocol for its synthesis, and discusses standard analytical methods for its characterization. Furthermore, a speculative exploration of a potential biological signaling pathway is presented for illustrative purposes, given the known activities of structurally related compounds. All quantitative data is summarized for clarity, and key processes are visualized using diagrams.

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Physicochemical Properties

N-(2,2-dimethoxyethyl)cyclohexanamine is a substituted amine with a molecular structure that lends itself to further chemical modification. The key quantitative properties of this compound are summarized in the table below.

Property	Value	Source
Molecular Weight	187.28 g/mol	[1]
Molecular Formula	$C_{10}H_{21}NO_2$	[1]
CAS Number	99863-45-3	[1]
Boiling Point	243.7 ± 20.0 °C at 760 mmHg	

Synthesis Protocol: Reductive Amination

A common and effective method for the synthesis of **N-(2,2-dimethoxyethyl)cyclohexanamine** is through the reductive amination of cyclohexanone with aminoacetaldehyde dimethyl acetal. This two-step, one-pot reaction involves the formation of an imine intermediate, which is then reduced to the final amine.

Experimental Workflow

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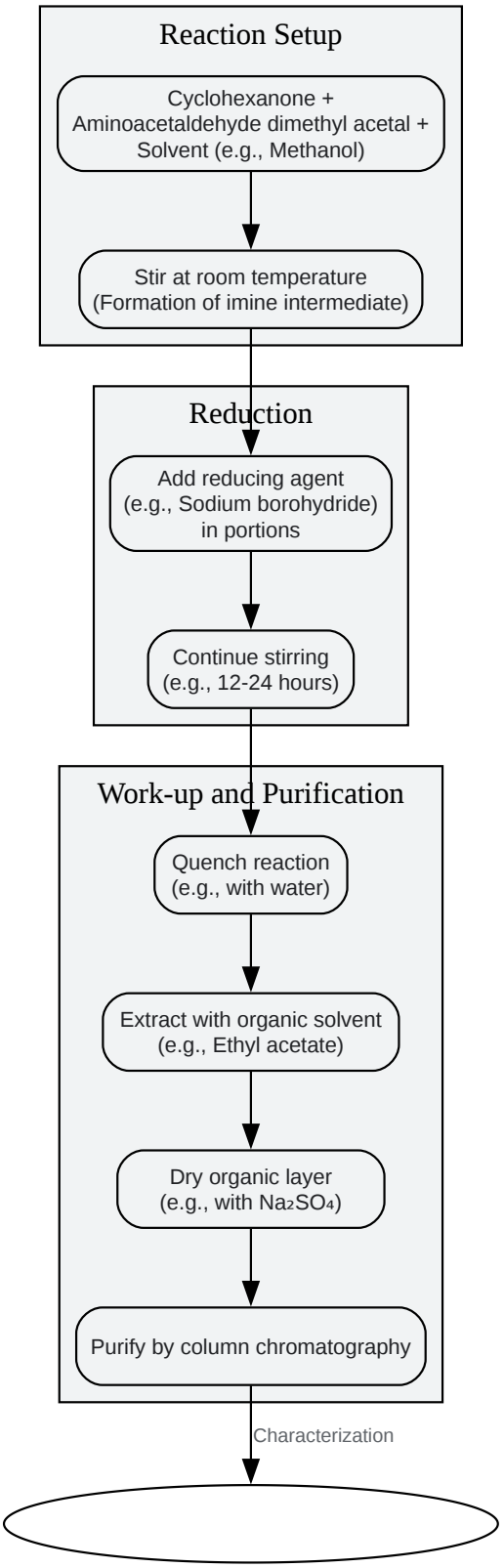
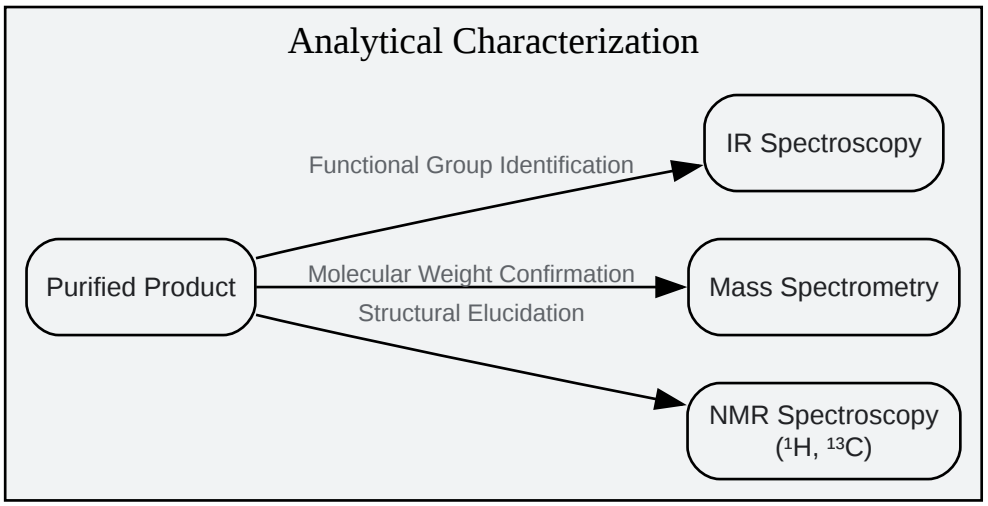

Reaction Setup
Cyclohexanone + Aminoacetaldehyde dimethyl acetal + Solvent (e.g., Methanol)
Stir at room temperature (Formation of imine intermediate)
Reduction
Add reducing agent (e.g., Sodium borohydride) in portions
Continue stirring (e.g., 12-24 hours)
Work-up and Purification
Quench reaction (e.g., with water)
Extract with organic solvent (e.g., Ethyl acetate)
Dry organic layer (e.g., with Na2SO4)
Purify by column chromatography
Characterization



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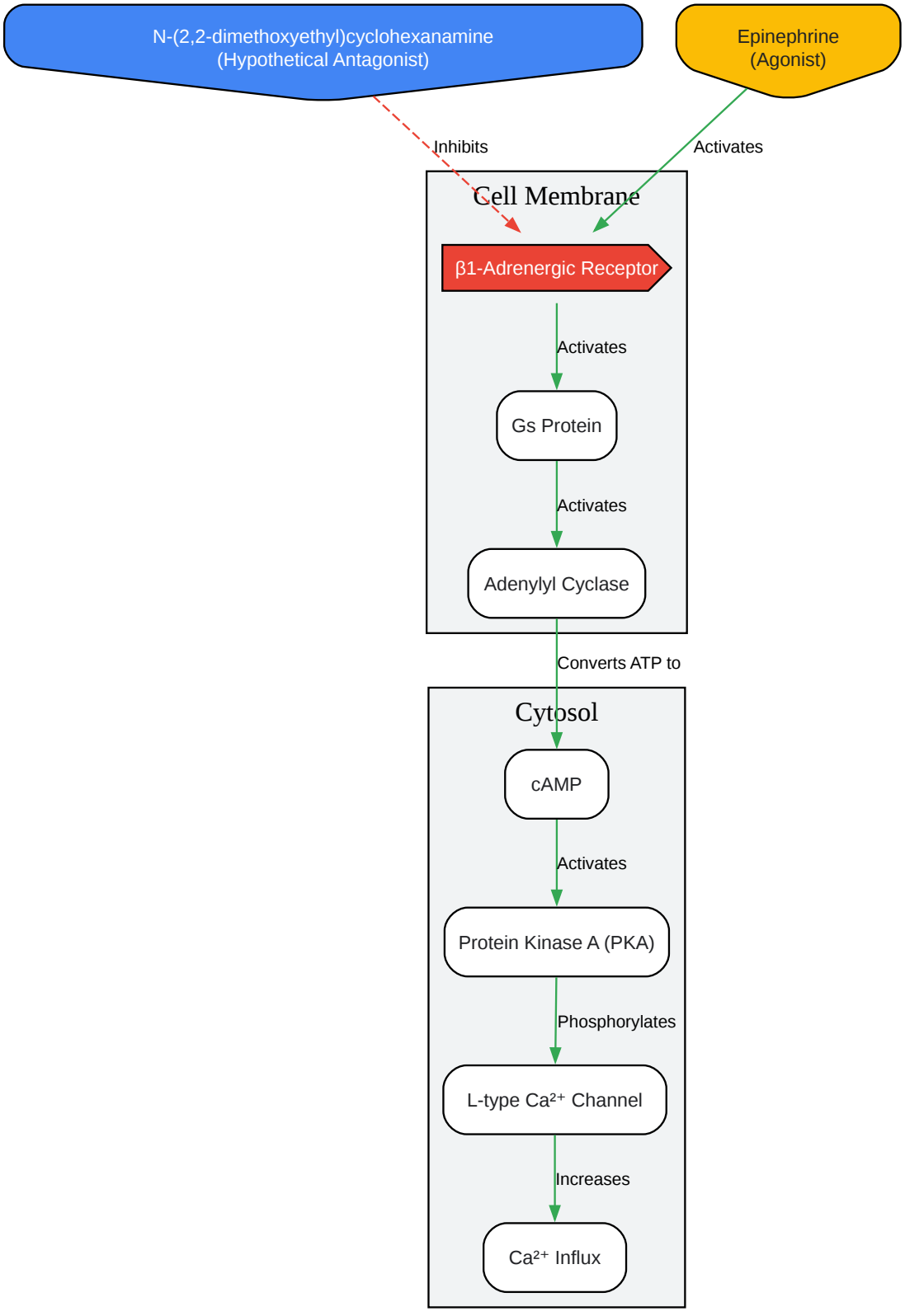

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References

- 1. buildingblock.bocsci.com [buildingblock.bocsci.com]
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